

An In-depth Technical Guide to Atraton-desisopropyl: Identification, Properties, and Analysis

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Compound of Interest

Compound Name: Atraton-desisopropyl

CAS No.: 30360-56-6

Cat. No.: B1265939

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Introduction

Atraton-desisopropyl, a key metabolite of the methoxy-triazine herbicide Atraton, is a compound of significant interest in environmental monitoring, toxicology, and metabolic studies. As a dealkylated derivative, its presence in environmental and biological samples provides crucial insights into the degradation pathways and environmental fate of its parent compound. This guide offers a comprehensive technical overview of **Atraton-desisopropyl**, covering its precise chemical identity, physicochemical properties, synthesis, analytical methodologies, and its role within the broader context of triazine herbicide metabolism.

Part 1: Core Chemical Identity

Correctly identifying a chemical entity is the foundation of all subsequent research. **Atraton-desisopropyl** is frequently confused with its chloro-analogue, Atrazine-desisopropyl. This section provides the definitive nomenclature and identifiers for the subject of this guide.

- Chemical Name: N-Ethyl-6-methoxy-1,3,5-triazine-2,4-diamine
- IUPAC Nomenclature: N2-ethyl-6-methoxy-1,3,5-triazine-2,4-diamine
- CAS Number: 30360-56-6
- Synonyms: Deisopropyl atraton, G-31709

It is critical to distinguish **Atraton-desisopropyl** from the closely related Atrazine-desisopropyl (CAS Number: 1007-28-9), the latter of which possesses a chlorine atom instead of a methoxy group at the C6 position of the triazine ring. This structural difference significantly influences the physicochemical properties and biological activity of the two compounds.

Part 2: Physicochemical Properties

Precise physicochemical data for **Atraton-desisopropyl** is not extensively reported in peer-reviewed literature. The following table summarizes available data and computationally predicted values to guide researchers.

Property	Value	Source
Molecular Formula	C7H13N5O	-
Molecular Weight	183.21 g/mol	
Predicted XLogP3	0.4	
Predicted Hydrogen Bond Donor Count	2	
Predicted Hydrogen Bond Acceptor Count	6	
Predicted Rotatable Bond Count	2	
Predicted pKa (most basic)	4.8	ChemAxon

The predicted XLogP3 value suggests a relatively low potential for bioaccumulation. The presence of multiple nitrogen atoms and an oxygen atom provides sites for hydrogen bonding,

influencing its solubility and interaction with biological macromolecules.

Part 3: Synthesis and Metabolic Formation

Atraton-desisopropyl is primarily formed through the metabolism or environmental degradation of the parent herbicide, Atraton. This process involves the enzymatic removal of the isopropyl group from the N4-position of the triazine ring.

Metabolic Pathway

The dealkylation of triazine herbicides is a well-documented metabolic process in various organisms, including mammals and microorganisms.[1] This transformation is a key step in the detoxification and eventual elimination of these compounds.



Fig. 1: Metabolic Formation of Atraton-desisopropyl

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Caption: Metabolic pathway showing the formation of **Atraton-desisopropyl** from Atraton.

Chemical Synthesis Workflow

While not commonly synthesized as a primary product, a plausible laboratory synthesis of **Atraton-desisopropyl** can be conceptualized based on the established chemistry of s-triazines, which often starts from cyanuric chloride.[2][3]

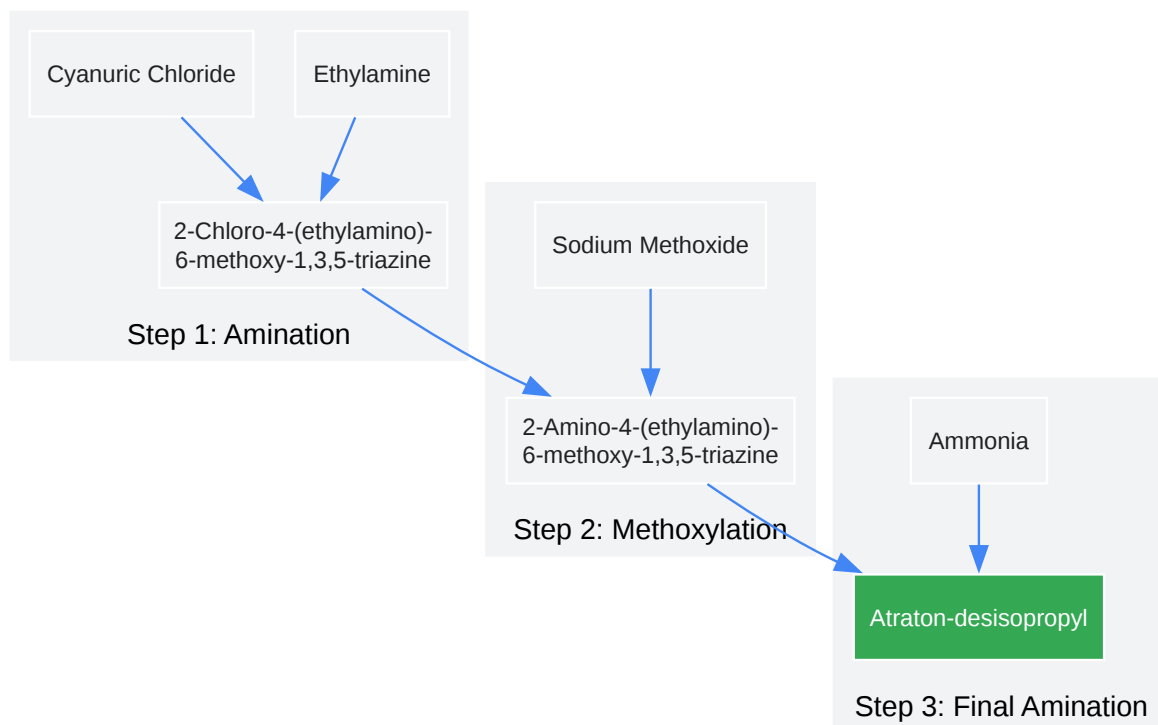


Fig. 2: Plausible Synthesis Workflow for Atraton-desisopropyl

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Caption: A conceptual workflow for the synthesis of **Atraton-desisopropyl**.

Protocol Outline:

- Step 1: First Nucleophilic Substitution. Cyanuric chloride is reacted with one equivalent of ethylamine at a low temperature (typically 0-5 °C) to yield 2-chloro-4-(ethylamino)-6-substituted-1,3,5-triazine.
- Step 2: Second Nucleophilic Substitution. The resulting intermediate is then treated with one equivalent of sodium methoxide at a slightly elevated temperature to replace the second chlorine atom with a methoxy group.
- Step 3: Third Nucleophilic Substitution. The final chlorine atom is substituted by reacting the intermediate from step 2 with ammonia at a higher temperature to yield the final product, **Atraton-desisopropyl**.

Note: This is a generalized protocol. Reaction conditions, such as solvent, temperature, and reaction time, would need to be optimized for each step.

Part 4: Analytical Methodologies

The detection and quantification of **Atraton-desisopropyl** are crucial for environmental and food safety monitoring. The availability of analytical standards, including isotopically labeled versions, facilitates accurate analysis.^{[4][5][6]}

Chromatographic Techniques

- High-Performance Liquid Chromatography (HPLC): HPLC coupled with a suitable detector is a common method for the analysis of triazine herbicides and their metabolites. Reversed-phase chromatography with a C18 column is typically employed.
- Gas Chromatography (GC): GC can also be used, often requiring derivatization of the analytes to improve their volatility and thermal stability.

Detection Methods

- Mass Spectrometry (MS): Coupling HPLC or GC with mass spectrometry (LC-MS or GC-MS) provides high sensitivity and selectivity for the identification and quantification of **Atraton-desisopropyl**, even in complex matrices. The use of deuterated internal standards, such as Atrazine-desisopropyl-D5, can improve the accuracy of quantification.^[5]
- UV Detection: For HPLC, UV detection at a wavelength of approximately 220 nm can be used for quantification, although it is less selective than MS.

Expected Spectral Characteristics

- Mass Spectrometry: In electron ionization mass spectrometry (EI-MS), the molecular ion peak (M⁺) would be expected at m/z 183. Key fragmentation patterns would likely involve the loss of the ethyl group (-29 Da), the methoxy group (-31 Da), and fragmentation of the triazine ring.
- NMR Spectroscopy:

- ¹H NMR: Expected signals would include a triplet and a quartet for the ethyl group, a singlet for the methoxy group, and broad signals for the amine protons.
- ¹³C NMR: Signals corresponding to the carbons of the ethyl group, the methoxy group, and the three distinct carbons of the triazine ring would be expected.
- Infrared (IR) Spectroscopy: Characteristic absorption bands would be expected for N-H stretching (around 3300-3500 cm⁻¹), C-H stretching (around 2850-2960 cm⁻¹), C=N stretching of the triazine ring (around 1500-1600 cm⁻¹), and C-O stretching of the methoxy group (around 1050-1250 cm⁻¹).

Part 5: Biological and Toxicological Profile

The toxicological profile of **Atraton-desisopropyl** is not as extensively studied as that of its parent compound, Atraton, or the more widely used herbicide, Atrazine. However, it is generally understood that the chloro-s-triazine metabolites of Atrazine share a similar toxicity profile and mode of action to the parent compound.^[1]

Studies on Atrazine and its metabolites have indicated that these compounds can act as neuroendocrine disruptors.^[1] The primary effects observed in animal studies include disruption of the estrous cycle.^[1] While some metabolites may be less toxic than the parent compound, others can exhibit comparable or even greater toxicity.^{[7][8]} Given the structural similarity, it is plausible that **Atraton-desisopropyl** shares a similar mode of action, although its specific potency may differ. Further research is needed to fully characterize the toxicological profile of **Atraton-desisopropyl**.

Conclusion

Atraton-desisopropyl (CAS 30360-56-6) is an important metabolite in the study of methoxy-triazine herbicides. While detailed experimental data for this specific compound is limited, its chemical identity is well-defined, and its properties and behavior can be inferred from the extensive research on related triazine compounds. This guide provides a foundational understanding for researchers and scientists working in fields where the detection and characterization of triazine herbicide metabolites are critical. The availability of analytical standards will undoubtedly facilitate further research into the environmental fate, metabolism, and toxicology of this compound.

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